

JNJ-26070109 stability in solution and storage conditions

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Compound of Interest

Compound Name: JNJ-26070109

Cat. No.: B15615440

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JNJ-26070109 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability in solution and proper storage conditions for **JNJ-26070109**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **JNJ-26070109** powder?

A1: **JNJ-26070109** as a solid powder should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.

Q2: How should I prepare and store stock solutions of **JNJ-26070109**?

A2: It is recommended to prepare a stock solution in DMSO. This stock solution can be stored at -80°C for up to 6 months or at -20°C for up to 1 month^{[1][2]}. To avoid repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into smaller, single-use volumes.

Q3: What is the recommended solvent for preparing a stock solution?

A3: Dimethyl sulfoxide (DMSO) is a suitable solvent for preparing stock solutions of **JNJ-26070109**. A solubility of 100 mg/mL (182.69 mM) in DMSO can be achieved, potentially requiring sonication at a temperature below 60°C.

Q4: How stable are diluted, working solutions of **JNJ-26070109**?

A4: Specific quantitative stability data for diluted working solutions of **JNJ-26070109** is not readily available in published literature. The general recommendation from suppliers is to prepare working solutions for in vivo experiments freshly and use them on the same day. If your experimental protocol requires the use of a working solution over an extended period, it is advisable to conduct your own stability assessment.

Q5: Are there any known degradation products of **JNJ-26070109**?

A5: Currently, there is no publicly available information detailing the specific degradation products of **JNJ-26070109**.

Troubleshooting Guide

| Issue | Potential Cause | Recommended Solution |
|--|---|---|
| Precipitation in stock solution upon storage | - Improper storage temperature. - Exceeded storage duration. - Solvent evaporation. | - Ensure the stock solution is stored at the recommended -80°C or -20°C. - Do not use stock solutions beyond the recommended storage period (6 months at -80°C, 1 month at -20°C)[1][2]. - Use tightly sealed vials to prevent solvent evaporation. If precipitation is observed, gently warm and sonicate the solution to attempt redissolution. If it does not redissolve, it is recommended to prepare a fresh stock solution. |
| Inconsistent experimental results | - Degradation of JNJ-26070109 in working solution. - Repeated freeze-thaw cycles of the stock solution. | - Prepare fresh working solutions for each experiment and use them promptly. - Aliquot the stock solution after preparation to minimize freeze-thaw cycles. |
| Difficulty dissolving JNJ-26070109 powder | - Use of an inappropriate solvent. | - For stock solutions, use DMSO. For complete dissolution, gentle warming and/or sonication may be necessary. For in vivo working solutions, follow the recommended co-solvent protocols. |

Data Summary

Storage Conditions

| Form | Temperature | Duration | Citation |
|-----------------------------|-------------|----------|----------|
| Powder | -20°C | 3 years | |
| 4°C | 2 years | | |
| Stock Solution (in Solvent) | -80°C | 6 months | [1][2] |
| -20°C | 1 month | [1][2] | |

Solubility

| Solvent | Concentration | Notes |
|---------|-----------------------|--------------------------------------|
| DMSO | 100 mg/mL (182.69 mM) | Sonication at <60°C may be required. |

Experimental Protocols

Preparation of In Vivo Working Solutions

For animal experiments, **JNJ-26070109** is typically administered in a vehicle containing co-solvents to ensure solubility. Below are example protocols that yield a clear solution of at least 5 mg/mL.

Protocol 1: PEG300, Tween-80, and Saline

- Prepare a 50 mg/mL stock solution of **JNJ-26070109** in DMSO.
- For a 1 mL working solution, take 100 µL of the DMSO stock solution.
- Add 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 and mix until the solution is homogenous.
- Add 450 µL of saline to reach the final volume of 1 mL.

Protocol 2: SBE-β-CD in Saline

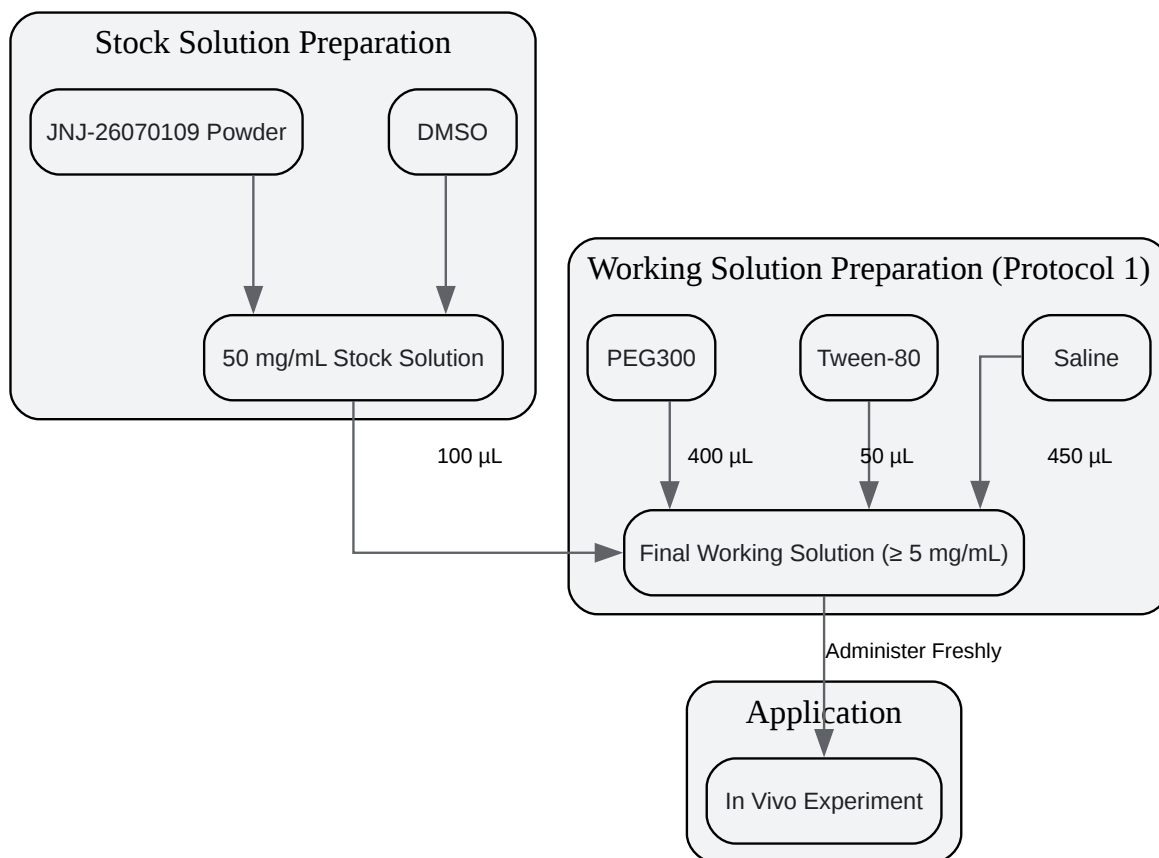
- Prepare a 50 mg/mL stock solution of **JNJ-26070109** in DMSO.
- For a 1 mL working solution, take 100 μ L of the DMSO stock solution.
- Add 900 μ L of a 20% SBE- β -CD solution in saline and mix thoroughly.

Protocol 3: Corn Oil

- Prepare a 50 mg/mL stock solution of **JNJ-26070109** in DMSO.
- For a 1 mL working solution, take 100 μ L of the DMSO stock solution.
- Add 900 μ L of corn oil and mix until uniform.
- Note: This formulation should be used with caution for dosing periods exceeding two weeks^[1].

Visualizations

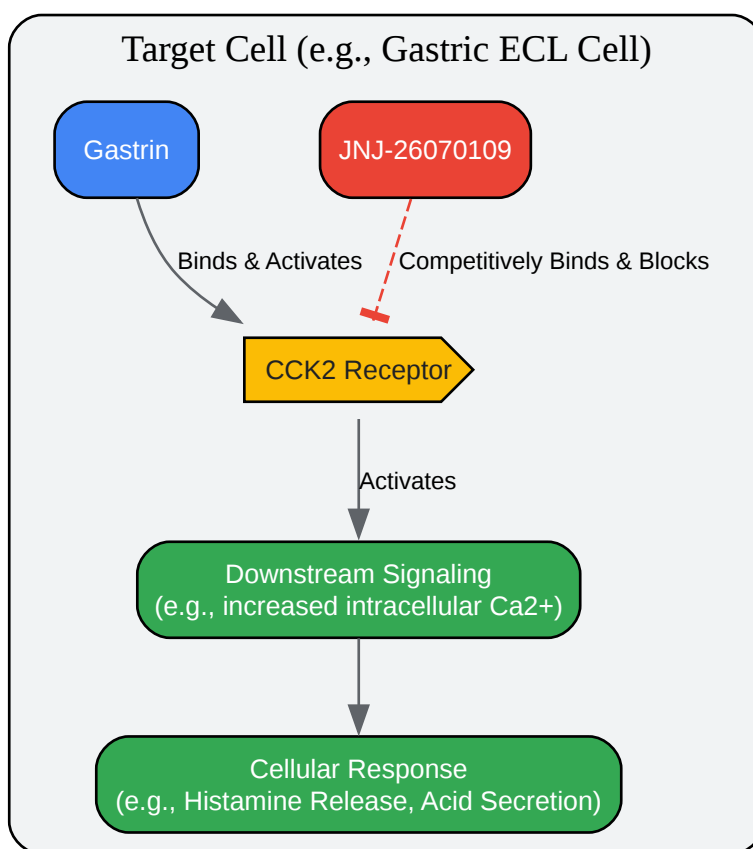
Experimental Workflow: Preparation of In Vivo Working Solution



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Caption: Workflow for preparing an in vivo working solution of **JNJ-26070109**.

Signaling Pathway: JNJ-26070109 Mechanism of Action



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Caption: **JNJ-26070109** acts as a competitive antagonist at the CCK2 receptor.

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References

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